

Application Notes and Protocols for the Analytical Detection of Linezolid Metabolites

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Compound of Interest

Compound Name: *Demethyl linezolid*

Cat. No.: *B11933387*

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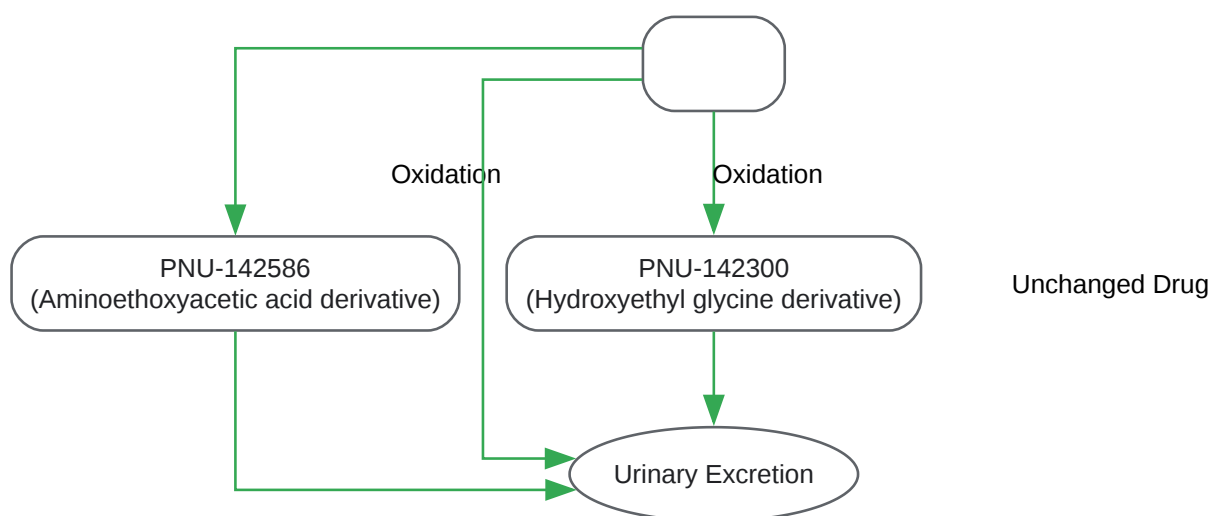
These application notes provide detailed methodologies for the quantification of Linezolid and its primary metabolites, PNU-142300 and PNU-142586, in biological matrices. The protocols are intended for researchers, scientists, and drug development professionals. It is important to note that the term "**Demethyl linezolid**" is not the standard nomenclature for the major metabolites of Linezolid, which are formed through oxidation of the morpholine ring rather than demethylation.

Introduction

Linezolid is an oxazolidinone antibiotic effective against a range of Gram-positive bacteria.^{[1][2]} Its clinical use necessitates monitoring of the parent drug and its major metabolites to ensure efficacy and avoid toxicity, particularly myelosuppression, which has been linked to metabolite accumulation in patients with renal impairment.^{[3][4]} The two primary metabolites of linezolid are PNU-142300 (a hydroxyethyl glycine derivative) and PNU-142586 (an aminoethoxyacetic acid derivative).^{[5][6][7][8]} This document outlines protocols for the simultaneous quantification of linezolid and these metabolites using advanced analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography coupled with tandem mass spectrometry (UPLC-MS/MS).

Metabolic Pathway of Linezolid

The metabolism of linezolid primarily occurs via non-enzymatic oxidation of the morpholine ring, leading to the formation of two inactive metabolites, PNU-142300 and PNU-142586.^{[5][7]} These metabolites, along with the parent drug, are mainly excreted through the urine.^{[1][5]}



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Metabolic pathway of Linezolid to its primary metabolites.

Quantitative Data Summary

The following table summarizes the quantitative parameters of various analytical methods for the detection of Linezolid and its metabolites.

Analyte	Method	Matrix	Linearity Range (µg/mL)	LLOQ (µg/mL)	Precision (%RSD)	Accuracy (%)	Reference
Linezolid	LC-MS/MS	Human Serum	0.1 - 50	0.1	<15	97 - 112	[3]
PNU-142300	LC-MS/MS	Human Serum	0.1 - 50	0.1	<15	97 - 112	[3]
PNU-142586	LC-MS/MS	Human Serum	0.1 - 25	0.1	<15	97 - 112	[3]
Linezolid	UPLC-MS/MS	Human Serum	0.01 - 20	0.01	<14.2	-9.7 to 12.8	[9]
PNU-142300	UPLC-MS/MS	Human Serum	0.05 - 100	0.05	<14.2	-9.7 to 12.8	[9]
Linezolid	HPLC-UV	Broth	0.25 - 32	0.125	<15	-	[10]
Linezolid	HPLC-DAD	Serum	0.5 - 30	0.5	-	-	[11]
Linezolid	LC-MS/MS	Human Plasma	0.1 - 20	0.05	5.1 - 11.4	97.5 - 114.0	[12]

Experimental Protocols

Protocol 1: LC-MS/MS for Simultaneous Quantification in Human Serum

This protocol is adapted from a validated method for the simultaneous quantification of linezolid, PNU-142300, and PNU-142586 in human serum.[3][4]

1. Sample Preparation: Protein Precipitation

- To 20 µL of human serum, add 20 µL of the appropriate calibration or quality control standard.

- Add 160 μ L of acetonitrile containing the internal standard (e.g., d3-Linezolid).
- Vortex the mixture to precipitate proteins.
- Centrifuge the samples.
- Transfer the supernatant for LC-MS/MS analysis.

2. Chromatographic Conditions

- HPLC System: Agilent 1200 series or equivalent.
- Column: Waters X-bridge C18, 150 x 4.6 mm, 3.5 μ m.
- Column Temperature: 25°C.
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Flow Rate: 0.6 mL/min.
- Injection Volume: 10 μ L.
- Gradient:
 - 0-12 min: 2% to 98% Mobile Phase B.
 - 12-13 min: 98% to 2% Mobile Phase B.
 - 13-15 min: Hold at 2% Mobile Phase B.

3. Mass Spectrometry Conditions

- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).

- Ion Transitions:
 - Linezolid: m/z 338.01 \rightarrow 296.03[9]
 - PNU-142300: m/z 369.96 \rightarrow 327.98[9]
 - PNU-142586: Monitor appropriate transition.
 - d3-Linezolid (IS): Monitor appropriate transition.

Protocol 2: UPLC-MS/MS for High-Throughput Analysis in Human Serum

This protocol provides a rapid and sensitive UPLC-MS/MS method for the quantification of linezolid and PNU-142300.[9]

1. Sample Preparation: Protein Precipitation

- A simple protein precipitation with acetonitrile is sufficient for sample cleanup.[9]

2. UPLC Conditions

- UPLC System: Waters ACQUITY UPLC or equivalent.
- Column: Acquity UPLC BEH C18, 100mm x 2.1mm, 1.7 μ m.[13]
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: Acetonitrile.
- Run Time: 3.0 minutes.[9]

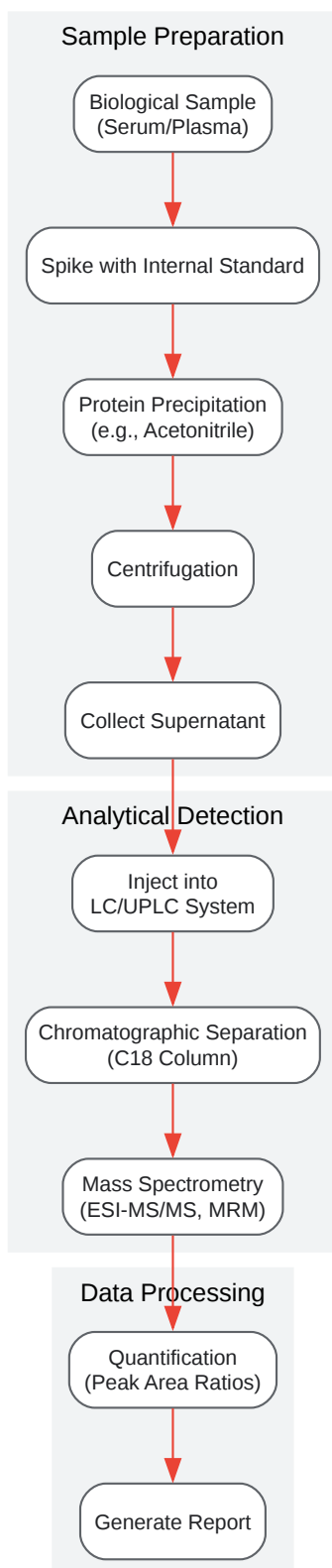
3. Mass Spectrometry Conditions

- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).

- Ion Transitions:
 - Linezolid: m/z 338.01 → 296.03[9]
 - PNU-142300: m/z 369.96 → 327.98[9]
 - Internal Standard (e.g., Tedizolid): m/z 370.98 → 342.99[9]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the analysis of Linezolid and its metabolites in biological samples.



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General workflow for the analysis of Linezolid metabolites.

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References

- 1. Clinical pharmacokinetics of linezolid, a novel oxazolidinone antibacterial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Linezolid-A Review of Analytical Methods in Pharmaceuticals and Biological Matrices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Development of a sensitive LC-MS/MS method for quantification of linezolid and its primary metabolites in human serum - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Development of a sensitive LC-MS/MS method for quantification of linezolid and its primary metabolites in human serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Pharmacokinetic and pharmacodynamic profile of linezolid in healthy volunteers and patients with Gram-positive infections - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. Pharmacokinetics, metabolism, and excretion of linezolid following an oral dose of [(14)C]linezolid to healthy human subjects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. academic.oup.com [academic.oup.com]
- 9. Frontiers | A Novel UPLC-MS/MS Assay for the Measurement of Linezolid and its Metabolite PNU-142300 in Human Serum and its Application to Patients With Renal Insufficiency [frontiersin.org]
- 10. dovepress.com [dovepress.com]
- 11. cda-amc.ca [cda-amc.ca]
- 12. Determination of linezolid in human plasma by LC-MS-MS - Analyst (RSC Publishing) [pubs.rsc.org]
- 13. WO2013024398A2 - An improved method for the quantitative determination of linezolid - Google Patents [patents.google.com]
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